

Physical properties of nigerose (solubility, melting point)

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Compound of Interest

Compound Name: *Nigerose*

Cat. No.: *B1581268*

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Technical Guide: Physical Properties of Nigerose

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nigerose, a disaccharide composed of two glucose units linked by an α -(1 \rightarrow 3) glycosidic bond, is a carbohydrate of increasing interest in various scientific fields. Understanding its physical properties, such as solubility and melting point, is fundamental for its application in research, particularly in drug development and formulation. This technical guide provides a comprehensive overview of the known physical characteristics of **nigerose**, details generalized experimental protocols for their determination, and offers a comparative analysis with the well-characterized disaccharide, sucrose.

Physical Properties of Nigerose

Precise quantitative data for the physical properties of **nigerose** are not extensively documented in publicly available literature. However, qualitative descriptions and data from analogous compounds provide valuable insights.

Solubility

Nigerose is qualitatively described as being soluble in water. While specific quantitative solubility values (e.g., in g/100 mL) are not readily available, general principles of carbohydrate solubility suggest its solubility behavior. Like many sugars, **nigerose**'s solubility is expected to be temperature-dependent.

For comparative purposes, the solubility of sucrose, another common disaccharide, is well-documented and presented in Table 1. The solubility of sugars in alcoholic solvents is generally lower than in water and decreases with increasing alcohol chain length and concentration. It has been noted that **nigerose** can be dissolved in dimethyl sulfoxide (DMSO) to create stock solutions, which can then be diluted in aqueous buffers.

Table 1: Solubility of **Nigerose** and Sucrose (Comparative)

Property	Nigerose	Sucrose (for comparison)
Solubility in Water	Soluble (quantitative data not available)	~200 g/100 mL at 20°C
Solubility in Ethanol	Expected to be sparingly soluble (quantitative data not available)	Sparingly soluble
Solubility in Methanol	Expected to be sparingly soluble (quantitative data not available)	Sparingly soluble
Solubility in DMSO	Soluble for stock solution preparation	Soluble

Melting Point

A definitive melting point for **nigerose** is not consistently reported in scientific literature. The determination of melting points for carbohydrates is often complicated by thermal decomposition, which can occur at or below the melting temperature. This decomposition can lead to a wide range of reported melting points or a characterization of the melting behavior as decomposition over a temperature range.

For comparison, the melting point of sucrose is provided in Table 2. It is important to note that the observed melting point of sugars can be significantly influenced by the heating rate and the presence of impurities.

Table 2: Melting Point of **Nigerose** and Sucrose (Comparative)

Property	Nigerose	Sucrose (for comparison)
Melting Point (°C)	Data not available	185 - 187 °C (with decomposition)

Experimental Protocols

The following sections detail generalized experimental protocols for determining the solubility and melting point of a carbohydrate like **nigerose**.

Determination of Aqueous Solubility (Gravimetric Method)

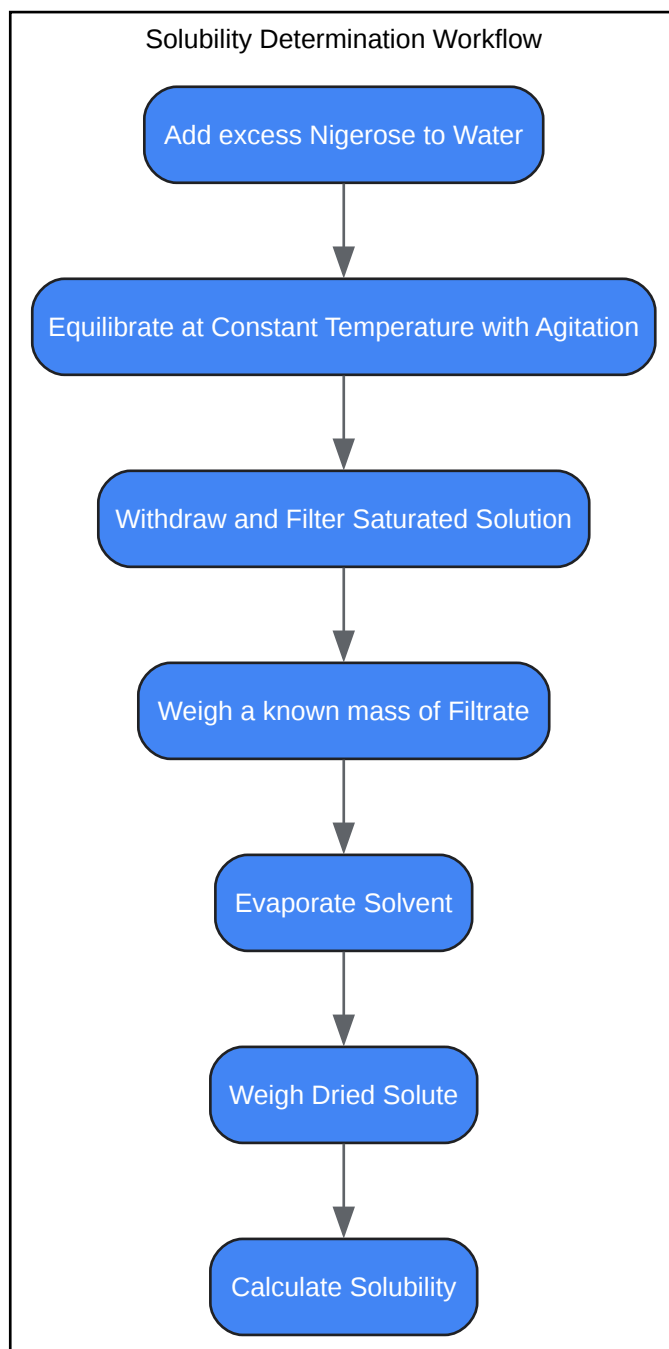
This protocol outlines a standard gravimetric method for determining the solubility of a compound in water at a specific temperature.

Methodology:

- **Equilibrium Saturation:** An excess amount of **nigerose** is added to a known volume of deionized water in a sealed container.
- **Temperature Control:** The container is placed in a constant-temperature water bath and agitated for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- **Sample Withdrawal and Filtration:** A sample of the supernatant is carefully withdrawn using a pre-heated syringe to prevent precipitation upon cooling. The sample is immediately filtered through a pre-weighed, fine-pored filter to remove any undissolved solid.
- **Solvent Evaporation:** A known mass of the clear, saturated filtrate is transferred to a pre-weighed container. The solvent (water) is then evaporated under controlled conditions (e.g.,

in a drying oven at a temperature below the decomposition point of **nigerose**).

- **Mass Determination and Calculation:** The container with the dried solute is weighed. The mass of the dissolved **nigerose** is determined by subtracting the initial weight of the container. The solubility is then calculated and expressed as grams of solute per 100 mL or 100 g of solvent.



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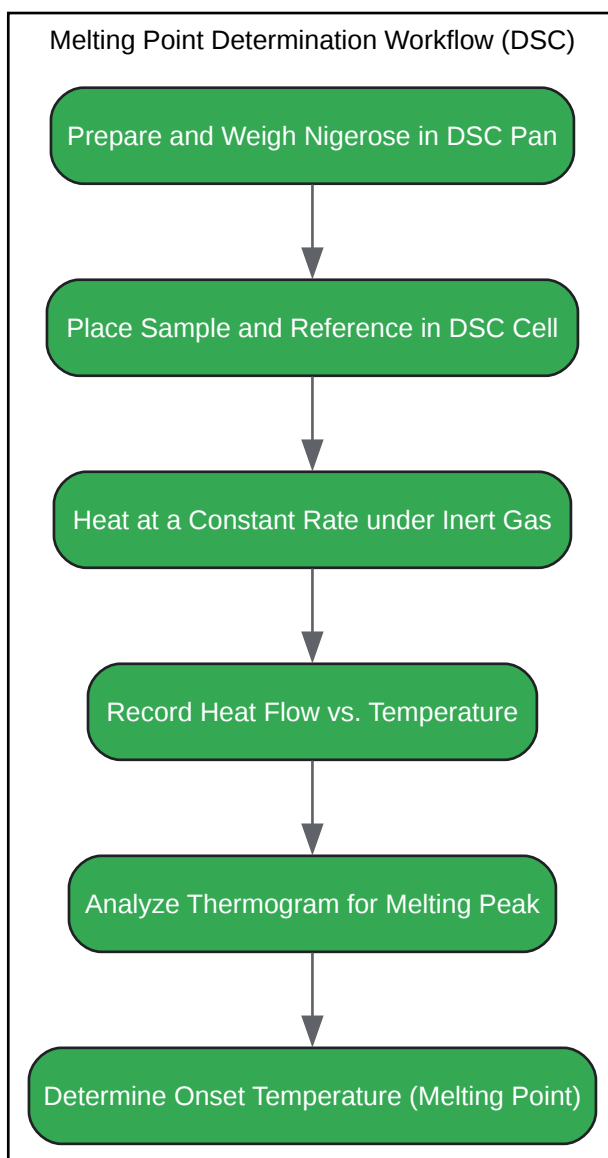
Solubility Determination Workflow

Determination of Melting Point (Differential Scanning Calorimetry - DSC)

Differential Scanning Calorimetry (DSC) is a thermoanalytical technique used to determine the melting point and heat of fusion of a material.

Methodology:

- **Sample Preparation:** A small, accurately weighed amount of dry **nigerose** powder (typically 1-5 mg) is hermetically sealed in an aluminum DSC pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The DSC instrument is calibrated using standard materials with known melting points (e.g., indium).
- **Thermal Program:** The sample and reference pans are placed in the DSC cell. The temperature of the cell is increased at a constant, controlled rate (e.g., 5-10 °C/min) under an inert atmosphere (e.g., nitrogen).
- **Data Acquisition:** The instrument measures the difference in heat flow required to increase the temperature of the sample and the reference. An endothermic peak is observed on the resulting thermogram as the sample melts.
- **Data Analysis:** The onset temperature of the melting peak is typically taken as the melting point. The area under the peak corresponds to the heat of fusion. Any decomposition can also be observed as additional thermal events.



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Melting Point Determination Workflow

Conclusion

While specific quantitative data on the physical properties of **nigerose** remain to be fully elucidated in publicly accessible literature, its qualitative behavior as a water-soluble solid is established. For professionals in research and drug development, the provided comparative data with sucrose and the detailed experimental protocols offer a solid foundation for handling and characterizing **nigerose** in a laboratory setting. Further investigation is warranted to

establish precise quantitative values for its solubility in various solvents and its definitive melting point, which will be crucial for its broader application and formulation.

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